

physicochemical properties of 3-Ethyladamantan-1-amine hydrochloride

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Compound of Interest

Compound Name: 3-Ethyladamantan-1-amine
hydrochloride

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An In-depth Technical Guide to the Physicochemical Properties of 3-Ethyladamantan-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Ethyladamantan-1-amine hydrochloride** (CAS No: 80121-67-1). As a known impurity and related compound of the drug Memantine, a thorough understanding of its characteristics is crucial for quality control, analytical method development, and formulation studies in the pharmaceutical industry.[1][2][3] This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents logical relationships through structured diagrams.

Core Physicochemical Properties

The fundamental physicochemical characteristics of an active pharmaceutical ingredient (API) or a related compound are critical as they influence its behavior during manufacturing, formulation, and potentially, its biological interactions.[4][5] The properties of **3-Ethyladamantan-1-amine hydrochloride** are summarized below.

Data Summary

A compilation of the available quantitative and qualitative data for **3-Ethyladamantan-1-amine hydrochloride** is presented in the table below for clear and easy reference.

Property	Value	Source(s)
CAS Number	80121-67-1	[6][7][8]
Molecular Formula	C ₁₂ H ₂₂ ClN	[6][8][9]
Molecular Weight	215.76 g/mol	[6][7][8][9]
Appearance	White to Off-White Solid	[8]
Melting Point	271.5 - 272.0 °C	[7][8]
Boiling Point	Not Available	[6]
Solubility	Slightly soluble in Chloroform and Methanol.	[8]
LogP (Octanol/Water)	4.1964	[6]
Polar Surface Area (PSA)	26.02 Å ²	[6]

Property Details

- **Chemical Structure:** The molecule features a rigid, tricyclic adamantane cage, which imparts significant lipophilicity. An ethyl group is attached at the 3-position, and an amine group is at the 1-position bridgehead carbon. It is supplied as a hydrochloride salt, which enhances its solubility in polar solvents.[10]
- **Melting Point:** The high melting point of 271.5-272.0 °C is indicative of a stable crystalline lattice structure, typical for ionic salts of organic molecules.[7][8]
- **Solubility:** The compound is described as slightly soluble in methanol and chloroform.[8] As a hydrochloride salt, it is expected to have enhanced solubility in aqueous media compared to its free base form due to the ionic nature of the salt.[10]
- **LogP:** The partition coefficient (LogP) of 4.1964 indicates a high degree of lipophilicity, meaning the compound preferentially partitions into a nonpolar environment (like octanol)

over a polar one (like water).[6] This is largely influenced by the bulky, nonpolar adamantane cage.

Experimental Protocols

The determination of physicochemical properties is a cornerstone of pharmaceutical development.[4][11] The following sections describe generalized, standard methodologies for measuring the key parameters of a compound like **3-Ethyladamantan-1-amine hydrochloride**.

Determination of Melting Point (Capillary Method)

This protocol outlines a standard procedure for determining the melting point range of a solid crystalline substance.

- **Sample Preparation:** Ensure the sample is dry and finely powdered. A small amount of the **3-Ethyladamantan-1-amine hydrochloride** powder is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Instrumentation:** Place the packed capillary tube into a calibrated melting point apparatus.
- **Heating:** The apparatus is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the range.
- **Replicates:** The measurement should be performed in triplicate to ensure accuracy and precision.

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol describes the equilibrium solubility measurement, a gold-standard method for determining the solubility of a compound in a specific solvent.

- **System Preparation:** An excess amount of **3-Ethyladamantan-1-amine hydrochloride** is added to a known volume of purified water (or a relevant buffer solution, e.g., pH 7.4 phosphate-buffered saline) in a sealed, airtight container.
- **Equilibration:** The container is agitated in a constant temperature water bath or shaker (e.g., at 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the undissolved solid and the solution.
- **Phase Separation:** After equilibration, the suspension is allowed to stand, or it is centrifuged/filtered (using a filter that does not bind the analyte) to separate the saturated solution from the excess solid.
- **Quantification:** The concentration of the dissolved compound in the clear, saturated supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is expressed in units such as mg/mL or mol/L.

Determination of Partition Coefficient (LogP)

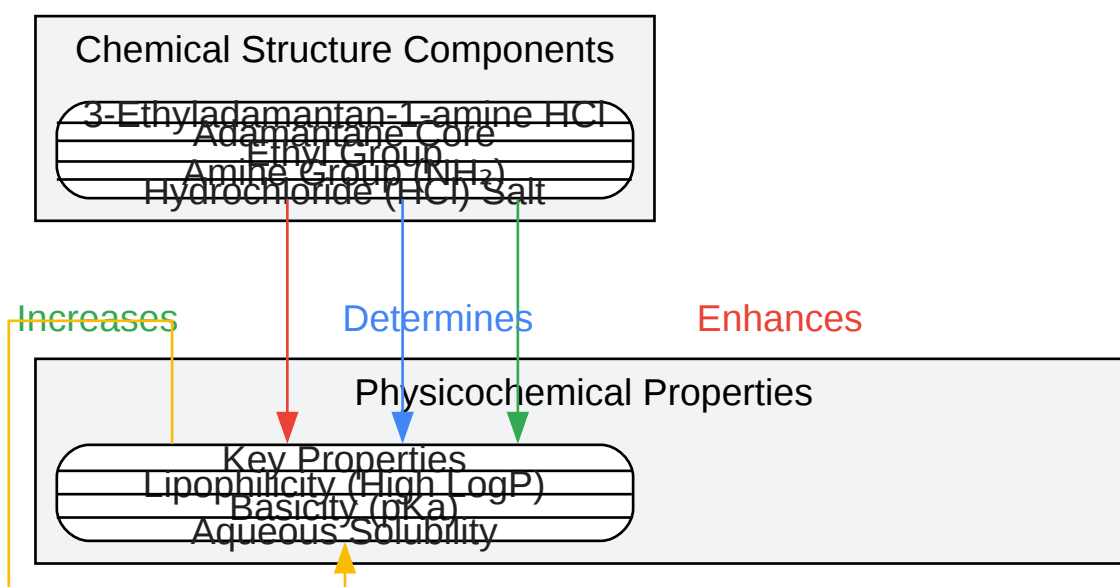
The shake-flask method is the traditional approach for determining the octanol-water partition coefficient.

- **Solvent Preparation:** 1-Octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation of the two phases.
- **Sample Preparation:** A known, non-saturating amount of **3-Ethyladamantan-1-amine hydrochloride** is dissolved in either the water or octanol phase.
- **Partitioning:** A precise volume of the prepared solution is mixed with a precise volume of the other phase (e.g., a 1:1 volume ratio) in a separatory funnel.
- **Equilibration:** The funnel is shaken vigorously for a set period to allow the compound to partition between the two immiscible layers until equilibrium is achieved. The mixture is then allowed to stand for complete phase separation.

- Quantification: The concentration of the analyte in both the aqueous and octanol phases is measured using a suitable analytical technique like HPLC-UV.
- Calculation: The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this value.

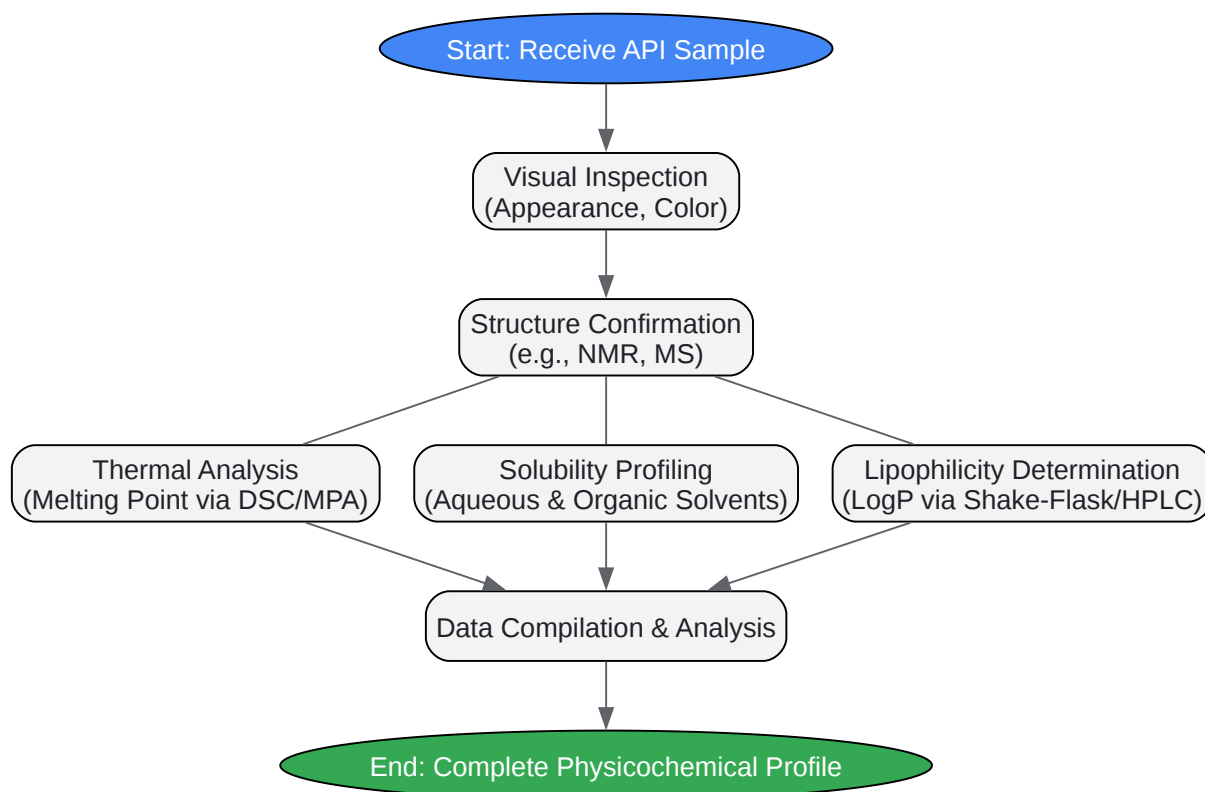
Visualizations

Diagrams are provided to illustrate key relationships and workflows relevant to the physicochemical characterization of **3-Ethyladamantan-1-amine hydrochloride**.



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Caption: Relationship between structural components and physicochemical properties.



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Caption: General workflow for API physicochemical characterization.

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References

- 1. Memantine EP Impurity D | 80121-67-1 | SynZeal [synzeal.com]

- 2. 1-Amino-3-Ethyl Adamantane HCl - CAS - 80121-67-1 | Axios Research [axios-research.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. labinsights.nl [labinsights.nl]
- 5. pharmainventor.com [pharmainventor.com]
- 6. 3-Ethyl-1-adamantanamine hydrochloride | CAS#:80121-67-1 | Chemsrce [chemsrc.com]
- 7. CAS # 80121-67-1, 1-Amino-3-ethyladamantane hydrochloride, 3-Ethyltricyclo[3.3.1.1(3,7)]decan-1-amine hydrochloride - chemBlink [chemblink.com]
- 8. 3-ETHYL-1-ADAMANTANAMINE HYDROCHLORIDE | 80121-67-1 [chemicalbook.com]
- 9. 80121-67-1 CAS Manufactory [m.chemicalbook.com]
- 10. Buy 3-ethylpentan-3-amine hydrochloride | 56065-46-4 [smolecule.com]
- 11. API Physical Characteristics Testing - Protheragen [protheragen.ai]
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